

Application Note: 7-Hydroxy-5,8-Dimethoxyflavone (Moslosooflavone)

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Compound of Interest

Compound Name: 7-Hydroxy-5,8-Dimethoxyflavone

CAS No.: 3316-54-9

Cat. No.: B11831921

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Experimental Design, Solubilization, and Bioassay Protocols

B inhibition), Antiviral (EV71), Antioxidant

Executive Summary & Chemical Context

7-Hydroxy-5,8-dimethoxyflavone (also known as Moslosooflavone or 7-O-Methylwogonin) is a bioactive flavonoid structurally related to Wogonin.^[1] Unlike typical dietary flavonoids, the 5,8-dimethoxy substitution pattern imparts unique lipophilicity and metabolic stability, significantly influencing its interaction with kinase domains and lipid bilayers.

This guide addresses the primary challenge in working with this compound: bioavailability in aqueous media. Due to its high logP (approx.^[1] 3.0–3.5), improper solubilization leads to micro-precipitation in cell culture media, resulting in false negatives in potency assays.

Key Therapeutic Mechanisms:

- Anti-inflammatory: Suppression of NO, PGE2, TNF-

, and IL-6 via NF-

B pathway modulation.[1]

- Antiviral: Inhibition of Enterovirus 71 (EV71) replication.[1][2]
- Cytoprotection: Reduction of ROS-mediated cytotoxicity.[1][2]

Preparation & Solubilization Protocol

Critical Failure Point: Direct addition of the solid compound to aqueous buffers (PBS, Media) will result in immediate precipitation.

Reagent Preparation Table

Component	Grade	Role	Storage
7-Hydroxy-5,8-dimethoxyflavone	98% HPLC	Active Agent	-20°C (Desiccated)
DMSO (Dimethyl Sulfoxide)	Sterile, Hybridoma Grade	Primary Solvent	Room Temp (Dark)
Ethanol (Optional)	Absolute	Secondary Solvent	Room Temp
Culture Media (e.g., DMEM)	Cell Culture Grade	Diluent	4°C

Step-by-Step Solubilization Workflow

- Stock Solution (10 mM):
 - Weigh 2.98 mg of **7-Hydroxy-5,8-dimethoxyflavone** (MW: 298.29 g/mol).[1]
 - Add 1.0 mL of sterile DMSO.[1]
 - Action: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
 - Validation: Solution must be optically clear and yellow/amber.[1]

- Working Solution (Preparation for Assay):
 - Rule of Thumb: The final DMSO concentration in cell culture must not exceed 0.1% (v/v) to avoid solvent toxicity.^[1]
 - Serial Dilution: Perform intermediate dilutions in DMSO first.
 - Example: To achieve 20 M final in the well:
 - Dilute 10 mM stock 20 mM (in DMSO).
 - Dilute 20 mM 20 M directly into pre-warmed media (1:1000 dilution).
 - Mixing: Rapidly inject the DMSO stock into the vortexing media to prevent "shock precipitation."^[1]

Experimental Workflow Visualization

The following diagram outlines the logical flow from compound preparation to data acquisition, ensuring assay validity.



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Caption: Workflow ensuring solubility integrity from solid stock to biological assay.

Bioassay Protocol: Anti-inflammatory Evaluation (NO Inhibition)

This protocol quantifies the compound's ability to inhibit Nitric Oxide (NO) production in LPS-stimulated RAW 264.7 macrophages.^[1] This is the standard potency assay for 5,8-dimethoxyflavones.^[1]

Materials

- Cell Line: RAW 264.7 (Murine Macrophage).^[1]^[2]
- Inducer: Lipopolysaccharide (LPS) from E. coli O111:B4.^[1]
- Reagent: Griess Reagent (1% sulfanilamide, 0.1% NED in 2.5% phosphoric acid).^[1]
- Positive Control: Dexamethasone (1 M) or Wogonin (10 M).^[1]

Protocol Steps

- Seeding: Plate RAW 264.7 cells at 1 × 10⁵ cells/well in 96-well plates. Incubate 24h for adherence.
- Pre-treatment: Remove old media.^[1] Add fresh media containing **7-Hydroxy-5,8-dimethoxyflavone** (Concentration range: 1–50 M).^[1]
 - Control: Vehicle control (0.1% DMSO only).^[1]
 - Incubation: 1–2 hours prior to LPS stimulation.
- Stimulation: Add LPS (Final concentration: 1 μg/mL) to all wells except the "Naïve Control."
- Incubation: Incubate for 18–24 hours at 37°C, 5% CO₂.

- Quantification (Griess Assay):
 - Transfer 100 μ L of culture supernatant to a fresh plate.
 - Add 100 μ L of Griess Reagent.[\[1\]](#)
 - Incubate 10 mins at Room Temp (Protect from light).
 - Measure Absorbance at 540 nm.
- Viability Check (Crucial): Perform an MTT or CCK-8 assay on the remaining cells to ensure NO reduction is due to pathway inhibition, not cytotoxicity.[\[1\]](#)

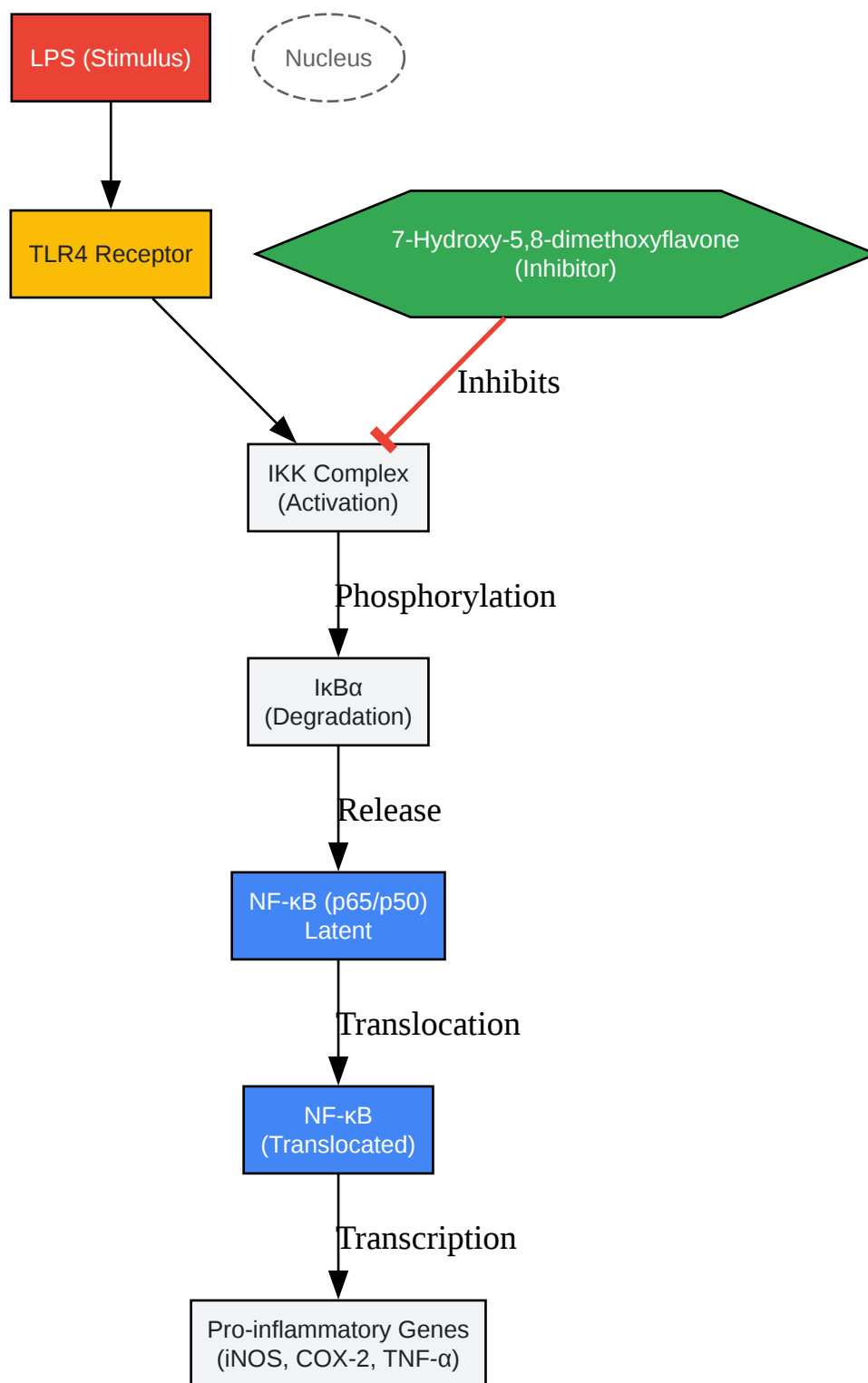
Mechanism of Action: NF- κ B Signaling

The 5,8-dimethoxy motif is hypothesized to interfere with the phosphorylation of I

B

, preventing the nuclear translocation of NF-

B.



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Caption: Proposed inhibition of the NF-

B inflammatory cascade by **7-Hydroxy-5,8-dimethoxyflavone**.^[1]

Analytical Validation (HPLC)

For quality control or metabolic stability studies, use the following validated conditions for lipophilic methoxyflavones.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 150 mm, 5 m).
- Mobile Phase A: Water + 0.1% Formic Acid.[\[1\]](#)
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[\[1\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Detection: UV at 270 nm (Band II) and 310 nm (Band I).[\[1\]](#)
- Gradient:
 - 0-5 min: 20% B[\[1\]](#)
 - 5-20 min: 20%
80% B (Linear)[\[1\]](#)
 - 20-25 min: 80% B (Isocratic wash)[\[1\]](#)
- Retention Time: Expect elution late in the gradient (approx. 15-18 min) due to the methoxy groups increasing lipophilicity compared to hydroxylated analogs.[\[1\]](#)

References

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